

An In-depth Guide to the Molecular Weight of Triethyloxonium Tetrafluoroborate

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Compound of Interest

Compound Name: Triethyloxonium tetrafluoroborate

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This technical guide provides a detailed breakdown of the molecular weight of **triethyloxonium tetrafluoroborate**, a significant reagent in organic synthesis.

Chemical Identity and Formula

Triethyloxonium tetrafluoroborate, also known as Meerwein's reagent, is a powerful ethylating agent with the chemical formula $[(\text{CH}_3\text{CH}_2)_3\text{O}]^+[\text{BF}_4]^-$.^[1] Its empirical formula is $\text{C}_6\text{H}_{15}\text{BF}_4\text{O}$.^{[2][3][4]}

Calculation of Molecular Weight

The molecular weight is determined by the sum of the atomic weights of its constituent atoms.

To accurately calculate the molecular weight, the standard atomic weights of carbon, hydrogen, boron, fluorine, and oxygen are required.

Element	Symbol	Atomic Number	Standard Atomic Weight (g/mol)
Carbon	C	6	~12.011[5][6][7][8]
Hydrogen	H	1	~1.008[9][10][11][12][13]
Boron	B	5	~10.81[14][15][16][17][18]
Fluorine	F	9	~18.998[19][20][21][22][23]
Oxygen	O	8	~15.999[24][25][26][27][28]

Note: Standard atomic weights are weighted averages of the naturally occurring isotopes of an element.

The molecular weight of C₆H₁₅BF₄O is calculated as follows:

(Number of C atoms × Atomic weight of C) + (Number of H atoms × Atomic weight of H) + (Number of B atoms × Atomic weight of B) + (Number of F atoms × Atomic weight of F) + (Number of O atoms × Atomic weight of O)

$(6 \times 12.011) + (15 \times 1.008) + (1 \times 10.81) + (4 \times 18.998) + (1 \times 15.999) = 189.99 \text{ g/mol}$

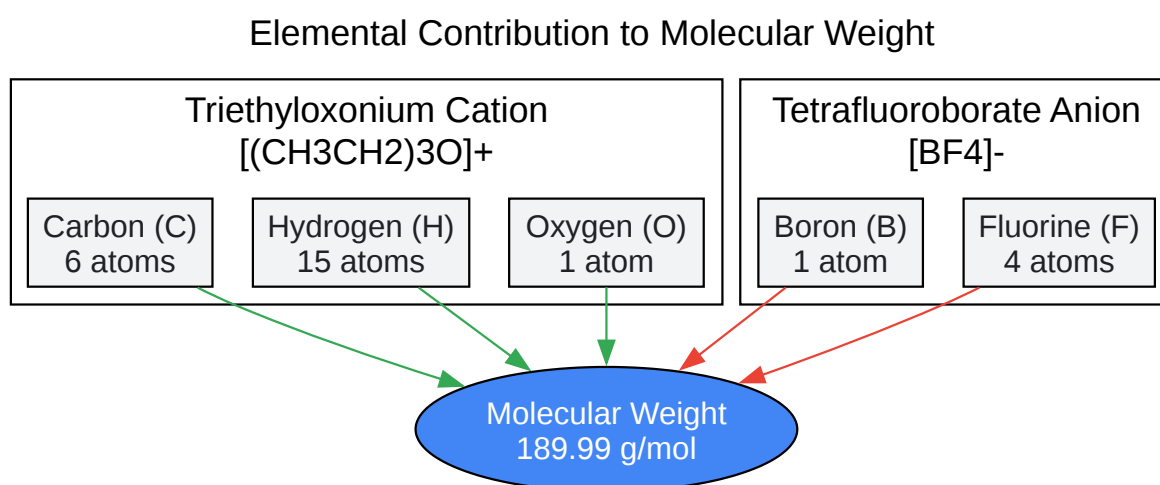
Summary of Molecular Data

For ease of reference, the key quantitative data for **triethyloxonium tetrafluoroborate** is summarized below.

Parameter	Value
Chemical Formula	$[(\text{CH}_3\text{CH}_2)_3\text{O}]^+[\text{BF}_4]^-$ [1]
Empirical Formula	C ₆ H ₁₅ BF ₄ O [2][3][4]
Molecular Weight	189.99 g/mol [1][2][3][4]

Logical Representation of Molecular Composition

The following diagram illustrates the elemental components that contribute to the molecular weight of **triethyloxonium tetrafluoroborate**.



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Caption: Elemental composition of **triethyloxonium tetrafluoroborate**.

Disclaimer: This document is intended for informational purposes for a technical audience. While the data has been compiled from reliable sources, it is recommended to consult primary literature for experimental protocols and further in-depth studies.

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